

Carzenide yield improvement

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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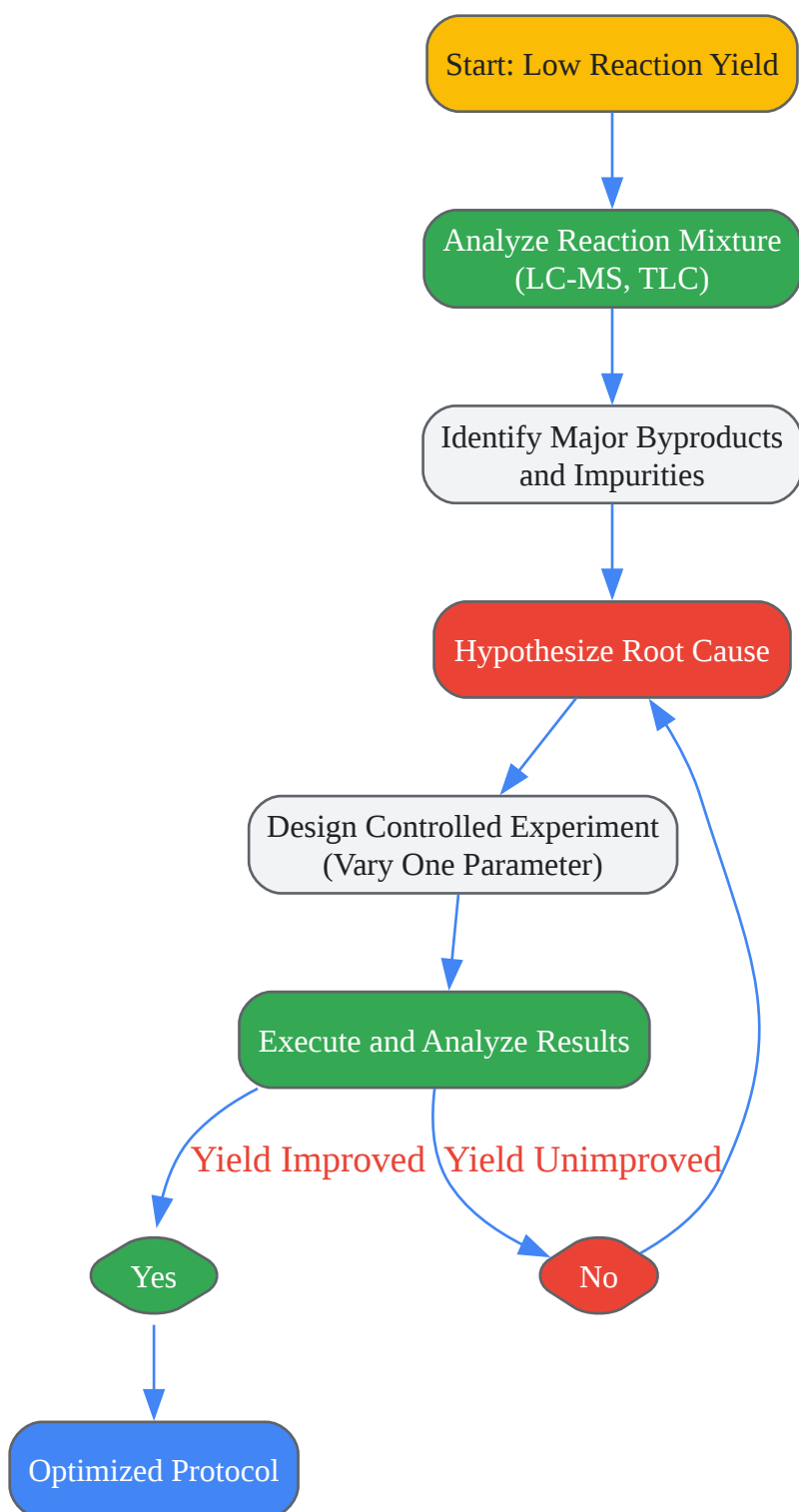
Carzenide Chemical Profile

The table below summarizes the key identifiers and properties of **Carzenide** (4-Sulfamoylbenzoic acid) for researcher reference [1] [2].

Property	Value
CAS Number	138-41-0 [1] [2]
Synonyms	4-Sulfamoylbenzoic acid [1]
Molecular Formula	C ₇ H ₇ NO ₄ S [1] [2]
Molecular Weight	201.20 g/mol [1] [2]
SMILES	O=C(O)C1=CC=C(S(N)(=O)=O)C=C1 [1] [2]
Purity	≥99.45% (as available from suppliers) [1]
Physical Form	White to off-white solid [1]
Solubility	100 mg/mL in DMSO (497.02 mM) [1]
Storage	Powder: -20°C for 3 years; 4°C for 2 years [1]

Proposed Experimental Workflow for Yield Optimization

Based on common practices in chemical synthesis, the following diagram outlines a high-level workflow for investigating and optimizing **Carzenide** yield. This can serve as a logical framework for structuring your experiments and troubleshooting efforts.



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Potential Optimization Avenues & FAQs

While direct protocols are unavailable, here are potential areas of investigation and hypothetical FAQs based on general chemical synthesis principles.

Key Parameters to Investigate:

- **Reaction Temperature & Time:** The energy and duration of the reaction are primary factors affecting yield and byproduct formation.
- **Reactant Purity & Stoichiometry:** Ensure starting materials are pure and molar ratios are optimal.
- **Solvent System:** The choice of solvent can dramatically influence reaction rate and pathway.
- **Catalyst:** If applicable, the type and loading of a catalyst is a critical variable.
- **Purification Techniques:** The methods for isolating and purifying **Carzenide** from the reaction mixture (e.g., recrystallization solvent, column chromatography conditions) directly impact final recovered yield.

Example FAQ Structure:

- **Q: What is the most common impurity observed in Carzenide synthesis, and how can it be minimized?**
 - **A:** (To be determined experimentally) Common impurities often include incomplete reaction intermediates or side-products from over-reaction. Analysis (e.g., LC-MS) is needed to identify the specific impurity structure, after which conditions like temperature control or modified reactant addition can be tested.
- **Q: How does solvent polarity affect the yield of Carzenide?**
 - **A:** (To be determined experimentally) Solvent polarity can influence reaction kinetics and mechanism. A systematic study comparing yields in solvents of varying polarity (e.g., DMSO, DMF, acetonitrile, THF) would be required to establish a correlation.

How to Proceed with Your Research

To build your technical support center, you will likely need to generate proprietary data. Here are some suggestions:

- **Consult Primary Literature:** Search scientific databases (e.g., SciFinder, Reaxys) for original journal articles on the synthesis of 4-sulfamoylbenzoic acid.
- **Scale-Down Experiments:** Develop a small-scale, baseline synthesis protocol. Then, methodically vary the key parameters listed above to map their effect on yield.
- **Analytical Focus:** Invest in robust analytical techniques (HPLC, NMR) to accurately identify and quantify **Carzenide** and its impurities.

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References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
2. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]

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